

Benzyl N-(2-hydroxyethyl)carbamate molecular weight and formula

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Compound of Interest

Compound Name:	Benzyl N-(2-hydroxyethyl)carbamate
Cat. No.:	B104591

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An In-depth Guide to **Benzyl N-(2-hydroxyethyl)carbamate**

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides core technical data on **Benzyl N-(2-hydroxyethyl)carbamate**, a compound of interest in various synthetic applications.

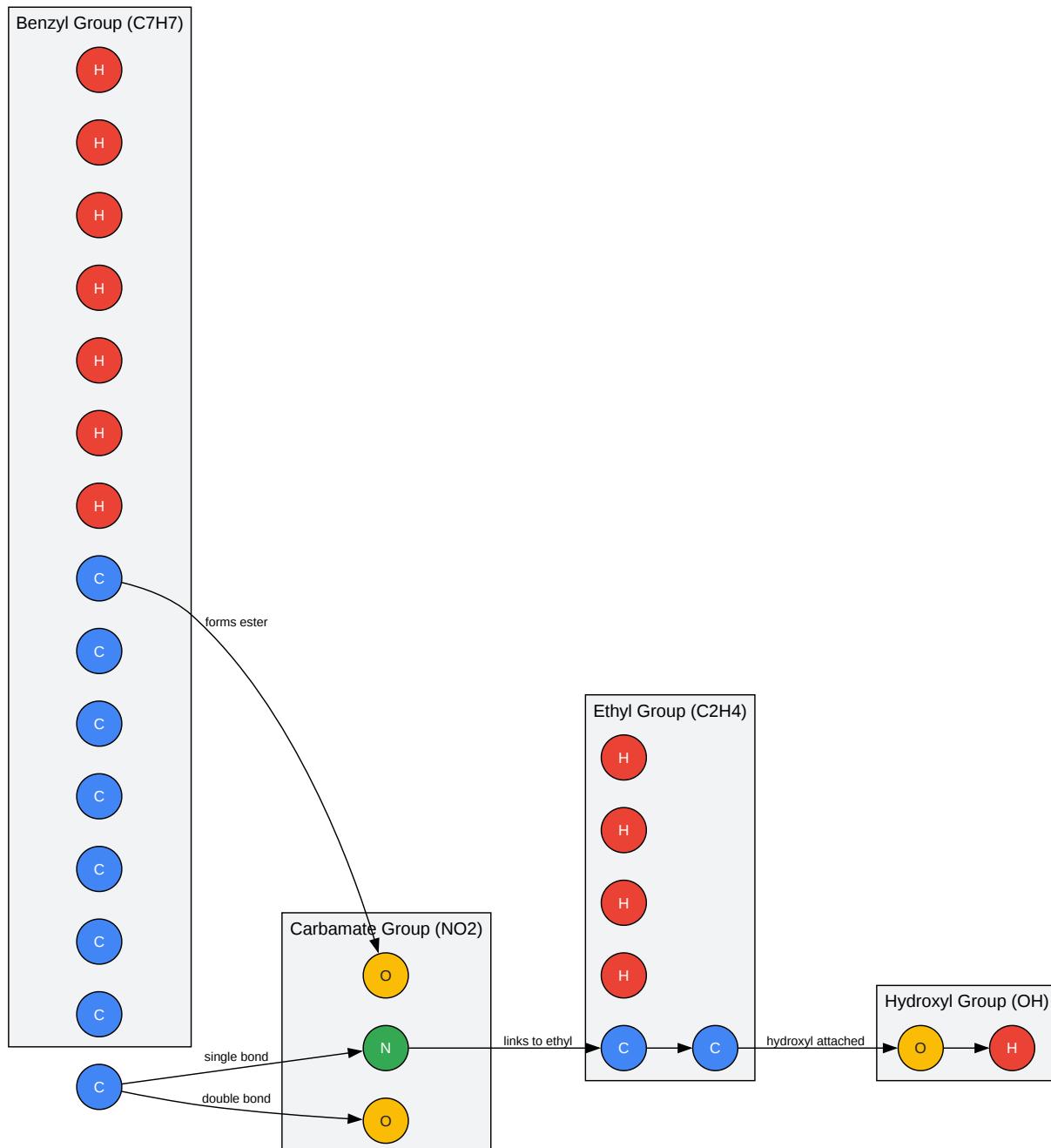
Molecular Data

The fundamental chemical properties of **Benzyl N-(2-hydroxyethyl)carbamate** are summarized below.

Property	Value	Citations
Molecular Formula	C10H13NO3	[1] [2] [3] [4]
Molecular Weight	195.22 g/mol	[2] [5]
Alternate Molecular Weight	195.21 g/mol	[1]
CAS Number	77987-49-6	[3] [4]

Structural Information

The molecular formula indicates the elemental composition of **Benzyl N-(2-hydroxyethyl)carbamate**. A diagram illustrating the constituent atoms is provided below.

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Elemental composition of **Benzyl N-(2-hydroxyethyl)carbamate**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Benzyl N-(2-hydroxyethyl)carbamate** are not available in the provided search results. For specific methodologies, researchers should consult peer-reviewed chemical synthesis literature and established laboratory procedure databases.

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References

- 1. benzyl N-(2-hydroxyethyl)carbamate | C10H13NO3 | CID 280458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. BENZYL N-(2-HYDROXYETHYL)CARBAMATE | 77987-49-6 [chemicalbook.com]
- 3. nbinfo.com [nbinfo.com]
- 4. parchem.com [parchem.com]
- 5. echemi.com [echemi.com]
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